

# Proper Disposal Procedures for "Bason" in a Laboratory Setting

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Bason*

Cat. No.: *B13812398*

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The term "**Bason**" is not a standard chemical identifier. It may be a brand name, an abbreviation, or a misspelling. In the context of a laboratory, two likely candidates for "**Bason**" are Barium Sulfate ( $\text{BaSO}_4$ ) or a product from the **Basonat**® line of chemicals, such as **Basonat**® HB 100. The proper disposal procedures for these substances are significantly different. Therefore, it is crucial to first correctly identify the chemical.

## Immediate Safety and Identification

Before proceeding with any disposal, it is imperative to locate the Safety Data Sheet (SDS) for the specific product. The SDS will provide the definitive information required for safe handling and disposal. If the identity of "**Bason**" cannot be confirmed, it should be treated as a hazardous unknown and disposed of following your institution's hazardous waste guidelines.

## Scenario 1: "Bason" as Barium Sulfate ( $\text{BaSO}_4$ )

Barium Sulfate is a white, heavy, odorless powder that is insoluble in water. It is commonly used in various industrial and laboratory applications.

## Safety and Handling

While Barium Sulfate is generally considered non-hazardous, it is essential to handle it with care to avoid inhalation of dust, which may cause a benign pneumoconiosis called baritosis[1][2].

First Aid Measures:

Situation	First Aid Procedure
Inhalation	Remove the individual to fresh air. If breathing is difficult, seek medical attention.[1][3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing.[1]
Skin Contact	Wash the affected area with soap and plenty of water.[1][2]
Ingestion	Rinse mouth with water. Call a poison center or physician if you feel unwell.[1][2]

## Disposal of Barium Sulfate

Barium Sulfate should be disposed of as a non-hazardous solid waste, in accordance with local and state regulations[4].

Step-by-Step Disposal Procedure:

- Collection: Sweep up the spilled solid material and place it in a sealed, labeled container to prevent dust generation[1][5].
- Containerization: Use a properly labeled, sealed container for disposal[1].
- Disposal: Dispose of the container with other non-hazardous solid waste as per your institution's guidelines and local regulations.
- Decontamination: After the material is collected, wash the spill site to remove any remaining residue[1].

Important Considerations:

- Do NOT pour Barium Sulfate down the drain. Due to its insolubility in water, it can cause blockages[4].

- Do NOT incinerate Barium Sulfate. While non-combustible, it may decompose upon heating to produce toxic fumes[4][6].

## Quantitative Data for Barium Sulfate

Property	Value
Molecular Formula	BaSO <sub>4</sub>
Melting Point	1580 °C (decomposes at 1600 °C)[1]
Specific Gravity	4.3[1]
Solubility in Water	Insoluble[1]

## Scenario 2: "Bason" as Basonat® HB 100

**Basonat®** HB 100 is a solvent-free, aliphatic polyisocyanate based on hexamethylene diisocyanate (HDI)[7]. It is a reactive chemical used in coatings and other applications and is considered hazardous.

## Safety and Handling

**Basonat®** HB 100 is harmful if inhaled and may cause allergy or asthma symptoms, breathing difficulties, and allergic skin reactions[8]. It is crucial to handle this chemical in a well-ventilated area and with appropriate personal protective equipment (PPE).

First Aid Measures:

Situation	First Aid Procedure
Inhalation	Move the person to fresh air. Call a poison center or physician if you feel unwell. <a href="#">[8]</a>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Skin Contact	Wash with plenty of soap and water. If skin irritation or rash occurs, get medical advice/attention. Contaminated work clothing should not be allowed out of the workplace. <a href="#">[8]</a>
Ingestion	Call a poison center or physician if you feel unwell. Rinse mouth.

## Disposal of Basonat® HB 100

**Basonat® HB 100** must be disposed of as hazardous chemical waste in accordance with all federal, state, and local regulations.

### Step-by-Step Disposal Procedure:

- **Containment:** Collect any spills or waste material in a suitable, sealed container that is properly labeled as hazardous waste.
- **Storage:** Store the waste container in a designated hazardous waste accumulation area.
- **Disposal:** Arrange for pickup and disposal by your institution's environmental health and safety (EHS) department or a licensed hazardous waste disposal company.

### Important Considerations:

- **Consult the SDS:** The Safety Data Sheet for **Basonat® HB 100** provides detailed information on handling, storage, and disposal[\[8\]](#)[\[9\]](#).

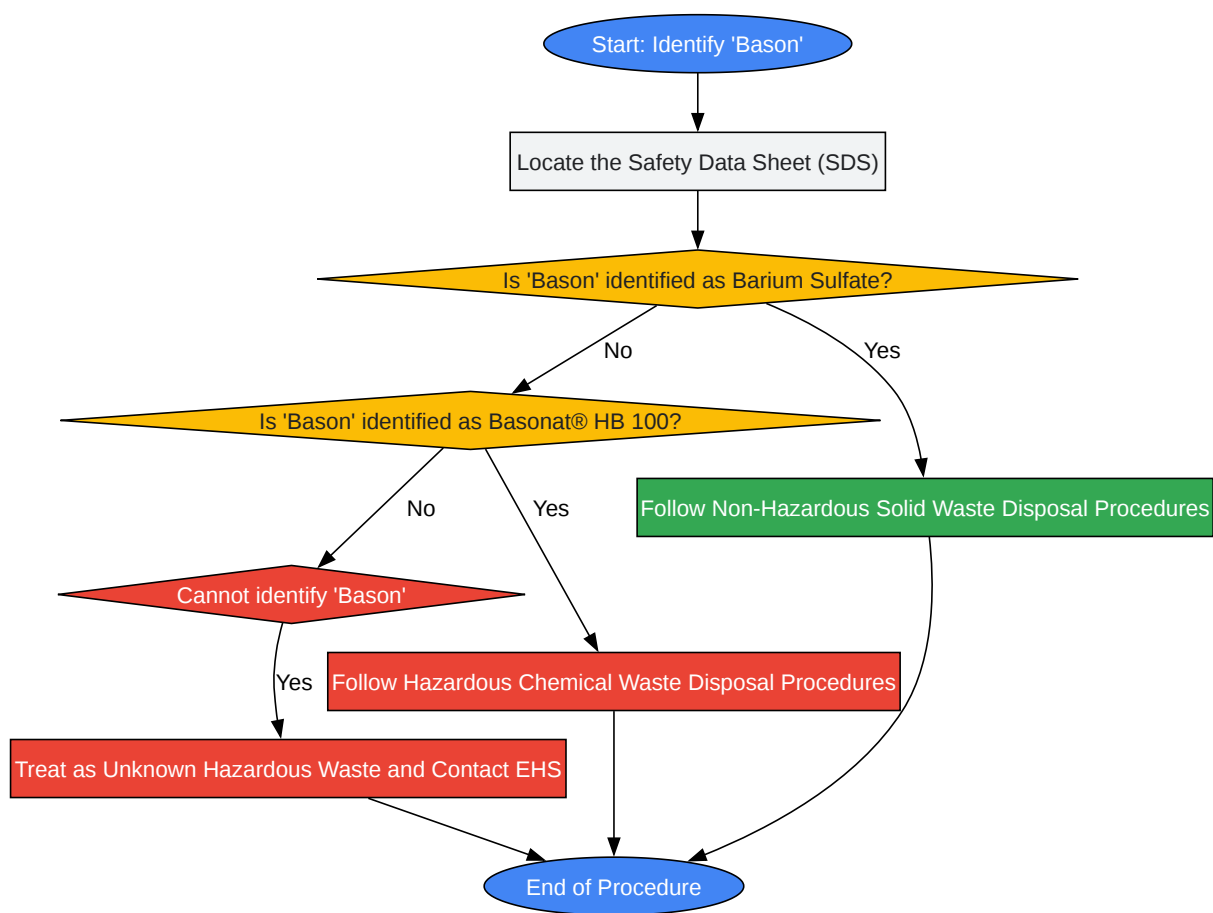
- Avoid Mixing: Do not mix **Basonat®** HB 100 waste with other waste streams unless explicitly permitted by your EHS department[9].

## Quantitative Data for Basonat® HB 100

Property	Value
Chemical Family	Polyfunctional polyisocyanate[8]
NCO Content	22 - 23%[7]
Density at 20°C	1.12 g/cm <sup>3</sup> [7]
Viscosity at 23°C	2500 – 4500 cps[7]

## Decision Workflow for "Bason" Disposal

To assist in determining the correct disposal procedure, follow this workflow:



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Caption: Decision workflow for the proper disposal of "**Bason**".

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- To cite this document: BenchChem. [Proper Disposal Procedures for "Bason" in a Laboratory Setting]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13812398#bason-proper-disposal-procedures\]](https://www.benchchem.com/product/b13812398#bason-proper-disposal-procedures)

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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